

Application Note: Solid-Phase Extraction of Avilamycin from Complex Matrices

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Compound of Interest

Compound Name: Avilamycin-A

Cat. No.: B1261919

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Introduction

Avilamycin, an orthosomycin antibiotic produced by *Streptomyces viridochromogenes*, is primarily used in veterinary medicine as a feed additive to promote growth and prevent necrotic enteritis in poultry and swine.[1] Its mechanism of action involves the inhibition of bacterial protein synthesis.[2] Due to its extensive use in livestock, robust and reliable methods for the extraction and quantification of Avilamycin from complex matrices such as animal feed, tissues, and environmental samples are crucial for regulatory compliance, pharmacokinetic studies, and food safety assurance.

This application note provides detailed protocols for the solid-phase extraction (SPE) of Avilamycin from various complex matrices, supported by quantitative data and visual workflows to guide researchers in developing and implementing effective analytical methods.

Data Presentation: Quantitative Analysis of Avilamycin Extraction

The following tables summarize the quantitative data for the solid-phase extraction of Avilamycin from different complex matrices using the described protocols.

Matrix	Analyte	Recovery Rate (%)	LOD	LOQ	Analytical Method	Reference
Poultry Feed	Avilamycin A	93.29 - 97.26	-	-	HPLC-UV	[1]
Pig Feces	Avilamycin A	>98	-	0.9 mg/kg	HPLC-UV	[3]
Pig Feces	Avilamycin B	>98	-	0.2 mg/kg	HPLC-UV	[3]
Porcine Muscle	Dichloroisoverninic acid (DIA)	94 - 106	0.7 µg/kg	2.4 µg/kg	LC-MS/MS	[4]
Porcine Fat	Dichloroisoverninic acid (DIA)	100 - 108	0.5 µg/kg	1.0 µg/kg (Estimated)	LC-MS/MS	[5]
Porcine Liver	Dichloroisoverninic acid (DIA)	103 - 108	0.5 µg/kg	1.0 µg/kg (Estimated)	LC-MS/MS	[5]
Poultry Muscle	Dichloroisoverninic acid (DIA)	94 - 106	2.7 µg/kg	8.3 µg/kg	LC-MS/MS	[4]
Plasma	Avilamycin A	-	0.05 µg/mL	0.1 µg/mL	HPLC	[6]
Ileal Content	Avilamycin A	-	0.08 µg/mL	0.1 µg/mL	HPLC	[6]

Note: For tissue samples, analysis is often performed on the marker residue, dichloroisoverninic acid (DIA), after hydrolysis of the parent compound and its metabolites.

Experimental Protocols

Protocol 1: Solid-Phase Extraction of Avilamycin from Animal Feed

This protocol is adapted for the extraction of Avilamycin A and B from animal feed matrices for subsequent analysis by HPLC-UV.

1. Materials and Reagents

- Avilamycin reference standards (A and B)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Deionized water
- Silica-based SPE cartridges (e.g., 500 mg, 6 mL)
- Centrifuge tubes (50 mL)
- Vortex mixer
- Centrifuge
- Nitrogen evaporator

2. Sample Preparation and Extraction

- Grind a representative sample of the animal feed to a fine powder.
- Accurately weigh 10 g of the homogenized feed into a 50 mL centrifuge tube.
- Add 20 mL of acetonitrile to the tube.
- Vortex vigorously for 1 minute to ensure thorough mixing.
- Shake for 30 minutes on a mechanical shaker.
- Centrifuge at 4000 rpm for 10 minutes.

- Carefully collect the supernatant for SPE cleanup.

3. Solid-Phase Extraction (SPE) Procedure

- **Conditioning:** Condition the silica SPE cartridge by passing 5 mL of acetonitrile through it. Do not allow the cartridge to dry out.
- **Loading:** Load 5 mL of the supernatant (from step 2.7) onto the conditioned SPE cartridge.
- **Washing:** Wash the cartridge with 5 mL of acetonitrile to remove interfering matrix components.
- **Elution:** Elute the Avilamycin factors from the cartridge with 10 mL of a 1:1 (v/v) mixture of acetonitrile and methanol.
- **Drying:** Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- **Reconstitution:** Reconstitute the dried residue in 1 mL of the mobile phase used for HPLC analysis.

Protocol 2: Solid-Phase Extraction of Avilamycin as Dichloroisoeverninic Acid (DIA) from Animal Tissues

This protocol is designed for the determination of total Avilamycin residues in animal tissues by converting Avilamycin and its metabolites to the common marker residue, DIA, followed by LC-MS/MS analysis.

1. Materials and Reagents

- Avilamycin and DIA reference standards
- Acetone (HPLC grade)
- Ethyl acetate (HPLC grade)
- Hexane (HPLC grade)
- Methanol (HPLC grade)

- Acetonitrile (HPLC grade)
- Formic acid
- Sodium hydroxide solution (1 M)
- Hydrochloric acid (1 M)
- Silica gel SPE cartridges (e.g., Inertsep SI, 1 g, 6 mL)
- Homogenizer
- Centrifuge
- Rotary evaporator
- Nitrogen evaporator

2. Sample Preparation, Extraction, and Hydrolysis

- Homogenize a representative sample of the animal tissue (muscle, fat, or liver).
- Weigh 10 g of the homogenized tissue into a suitable container.
- Extract the tissue sample with acetone.
- Centrifuge the mixture and collect the supernatant.
- Evaporate the acetone from the supernatant.
- Add 1 M sodium hydroxide solution to the residue.
- Heat the mixture at 70°C for 1 hour to hydrolyze Avilamycin and its metabolites to DIA.[5]
- Cool the solution and neutralize with 1 M hydrochloric acid.

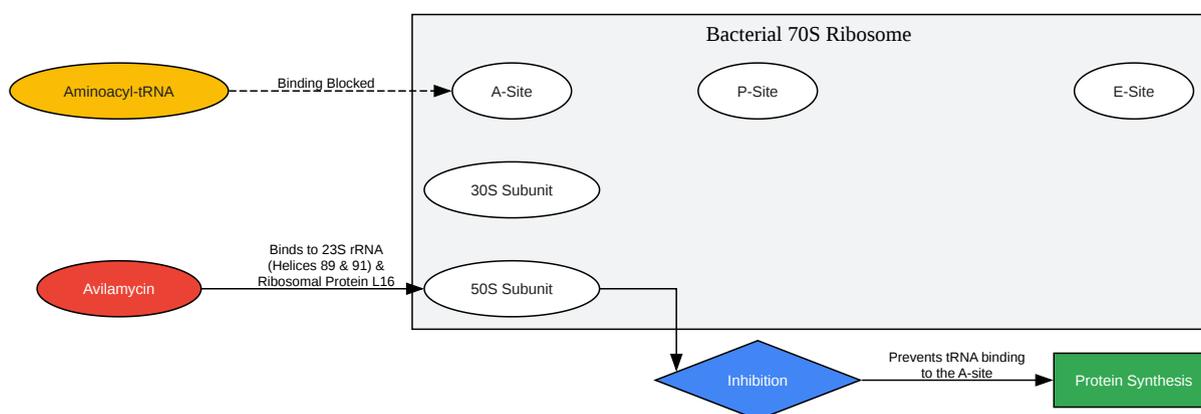
3. Liquid-Liquid Extraction and Solid-Phase Extraction (SPE) Cleanup

- Partition the neutralized hydrolysate with ethyl acetate to extract DIA.

- Wash the ethyl acetate phase to remove impurities.
- Evaporate the ethyl acetate to dryness.
- Reconstitute the residue in a suitable solvent for SPE.
- Conditioning: Condition the silica gel SPE cartridge with hexane.
- Loading: Load the reconstituted sample onto the conditioned cartridge.
- Washing: Wash the cartridge with a suitable solvent to remove interferences.
- Elution: Elute DIA from the cartridge using a mixture of 5% formic acid in acetonitrile.[6]
- Drying: Evaporate the eluate to dryness under a nitrogen stream.
- Reconstitution: Reconstitute the residue in methanol for LC-MS/MS analysis.

Visualizations

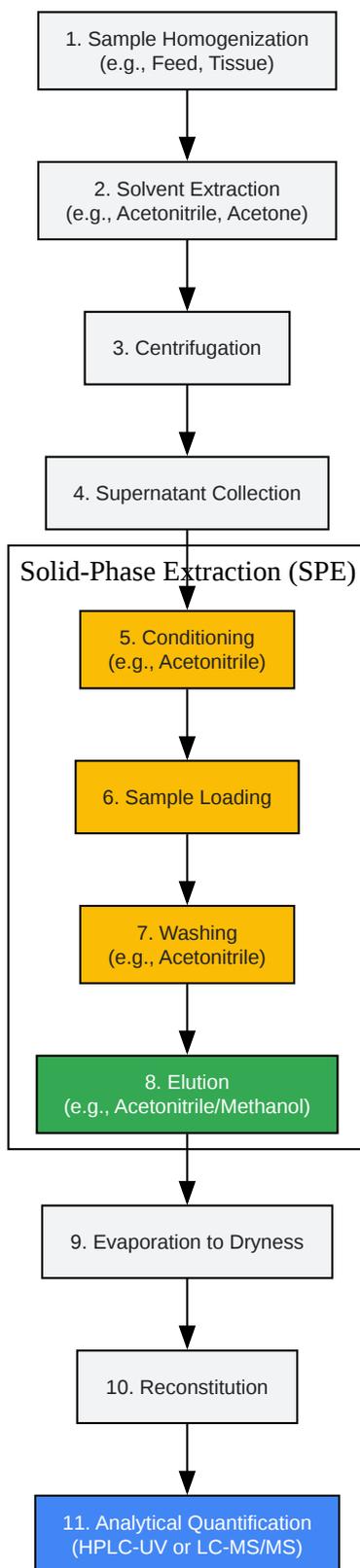
Avilamycin Mechanism of Action



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Caption: Avilamycin's mechanism of action on the bacterial ribosome.

General Workflow for Avilamycin Solid-Phase Extraction



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Caption: A generalized workflow for Avilamycin solid-phase extraction.

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